

Technical Monograph: Ambrettolide (CAS 28645-51-4)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Oxacycloheptadec-7-en-2-one

CAS No.: 223104-08-3

Cat. No.: B8074737

[Get Quote](#)

Toxicological Profile, Industrial Handling, and Research Applications[1][2][3]

Part 1: Executive Technical Summary[1]

Ambrettolide (CAS 28645-51-4), chemically defined as Oxacycloheptadec-10-en-2-one (often referred to as Isoambrettolide in synthetic contexts), is a macrocyclic lactone of significant interest in both fine fragrance and transdermal drug delivery research.[1][2] Unlike nitro-musks or polycyclic musks, Ambrettolide belongs to the biodegradable macrocyclic class, mimicking the naturally occurring musk found in Ambrette seed oil (*Hibiscus abelmoschus*).[1][2]

For the researcher, this compound presents a unique dichotomy: it is a highly lipophilic (LogKow > 6.0) permeation enhancer that requires specific handling to prevent adsorption losses, yet it possesses a relatively favorable toxicological profile compared to older musk generations. This guide synthesizes the critical safety data, physicochemical behaviors, and handling protocols required for high-integrity experimental workflows.

Part 2: Physicochemical Characterization[1]

Understanding the physical chemistry of Ambrettolide is a prerequisite for accurate dosing and formulation. Its extreme hydrophobicity drives its behavior in biological systems and laboratory equipment.[1]

Table 1: Critical Physicochemical Properties[1]

Property	Value	Technical Implication
CAS Number	28645-51-4	Unique identifier for the Oxacycloheptadec-10-en-2-one isomer.[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₆ H ₂₈ O ₂	Macrocyclic lactone ring structure.[2]
Molecular Weight	252.39 g/mol	Moderate MW facilitates skin permeation.
Log Kow (Octanol/Water)	> 6.0	Critical: Extreme lipophilicity.[2] Bioaccumulates in lipids; adsorbs rapidly to plastics/glass.
Vapor Pressure	< 0.001 hPa @ 20°C	Low volatility; persistent on surfaces.
Boiling Point	~307°C (760 mmHg)	High thermal stability; suitable for hot-melt extrusion.[1][2]
Flash Point	> 100°C	Class IIIB Combustible Liquid (OSHA).[2] Low fire risk under normal conditions.[6]
Appearance	Colorless to pale yellow liquid	Viscous; requires positive displacement pipetting for accuracy.

Part 3: Hazard Identification & GHS Classification[1]

While Ambrettolide is safer than nitro-musks, it is not inert.[1][2] The primary risks are skin sensitization (immune response) and aquatic toxicity (environmental persistence).[2]

GHS Label Elements[2][9]

- Signal Word: WARNING
- Pictograms:
 - (Irritant/Sensitizer)[2]
 - (Aquatic Toxicity)

Hazard Statements (CLP/EU)[2]

- H315: Causes skin irritation.[1][9]
- H317: May cause an allergic skin reaction (Skin Sensitization Cat 1B).[2]
- H411: Toxic to aquatic life with long-lasting effects.[1][2]

Precautionary Statements (Scientific Context)

- P273: Avoid release to the environment. (Do not dispose of down sink; collect as hazardous organic waste).[2]
- P280: Wear protective gloves (Nitrile/Neoprene) and eye protection.[2]
- P302+P352: IF ON SKIN: Wash with widespread amounts of soap and water. (Lipophilicity makes water-only rinsing ineffective).[1][2]

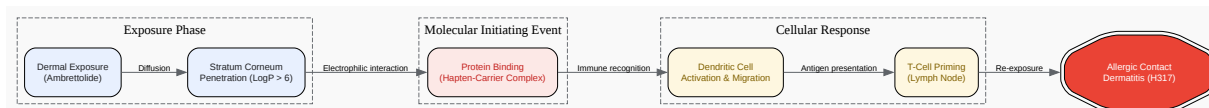
Part 4: Toxicological Mechanisms & Safety Assessment[1]

Skin Sensitization Mechanism (AOP)

The primary human health concern is Type IV hypersensitivity.[2] As a macrocyclic lactone, Ambrettolide can act as a hapten.[1] Upon penetrating the stratum corneum (facilitated by its

high LogP), it may bind to skin proteins, forming an antigen complex that triggers T-cell proliferation.[1][2]

Diagram 1: Skin Sensitization Adverse Outcome Pathway (AOP)[2]



[Click to download full resolution via product page](#)

Caption: The Adverse Outcome Pathway for Ambrettolide sensitization.[1][2] High lipophilicity aids penetration, leading to potential protein binding and subsequent immune activation.[1]

Quantitative Toxicity Data[4]

- Acute Oral Toxicity (Rat): LD50 > 2000 mg/kg (Not classified as acutely toxic).[2]
- Acute Dermal Toxicity (Rabbit): LD50 > 2000 mg/kg.[2]
- Genotoxicity: Ames Test negative; Micronucleus test negative.
- Reproductive Toxicity: NOAEL > 1000 mg/kg/day (Read-across data).[1][2]

Part 5: Environmental Fate & Disposal[1]

Researchers often overlook the "End of Life" for their chemical samples. For Ambrettolide, the high LogKow indicates it will partition into sediment and biota if released.

- Biodegradability: Readily biodegradable (> 60% in 28 days, OECD 301F). This distinguishes it from persistent polycyclic musks.
- Bioaccumulation: Potential exists due to LogP > 6, but rapid metabolism often mitigates this in higher organisms.

- Disposal Protocol:
 - Do not wash glassware in the sink.
 - Rinse glassware with Acetone or Ethanol first to solubilize the residue.[\[1\]](#)
 - Dispose of the solvent rinse in the Non-Halogenated Organic Waste stream.
 - Only then wash glassware with detergent and water.[\[1\]](#)

Part 6: Experimental Protocols

Handling & Solubility Protocol

Objective: To prepare a stable stock solution for biological assays, overcoming the compound's hydrophobicity.

Rationale: Ambrettolide is immiscible in water.[\[1\]](#) Direct addition to aqueous media results in phase separation and inaccurate dosing. It binds avidly to polystyrene (PS) and polypropylene (PP).[\[2\]](#)

Protocol:

- Solvent Selection: Dissolve pure Ambrettolide in DMSO or Ethanol (Absolute).[\[2\]](#) Solubility is > 100 mg/mL.
- Vessel Selection: Use Glass or Teflon (PTFE) vials only. Avoid standard polypropylene microfuge tubes for long-term storage of low-concentration stocks, as the compound will partition into the plastic.[\[1\]](#)[\[2\]](#)
- Aqueous Dilution:
 - Prepare a 1000x stock in DMSO.[\[1\]](#)
 - Add dropwise to the vortexing aqueous buffer.
 - Ensure final DMSO concentration is < 0.1% to avoid solvent toxicity in cell assays.[\[1\]](#)

- Note: If the solution turns cloudy, the solubility limit has been exceeded (typically < 10 µg/mL in pure water).

Analytical Verification (GC-MS)

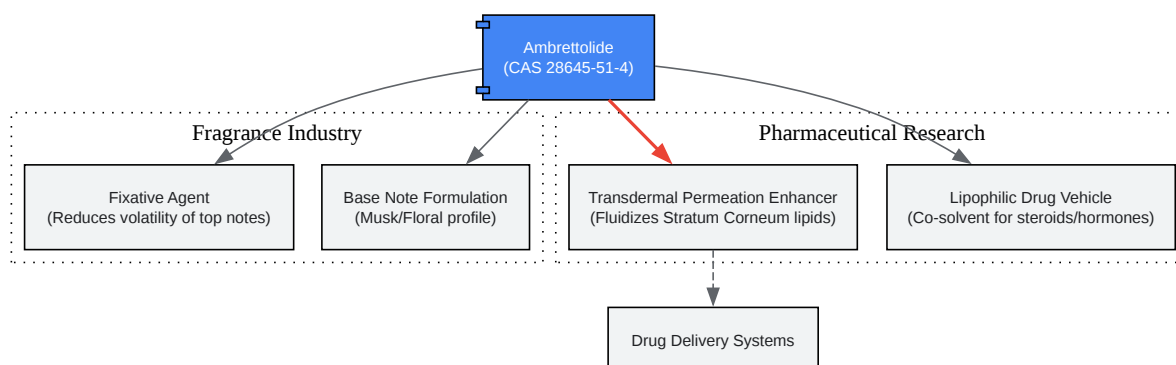
Objective: Verify purity or quantify concentration in a formulation.[\[1\]](#)[\[2\]](#)

Method Parameters:

- Column: HP-5MS or DB-Wax (Polar columns separate isomers better).[\[1\]](#)[\[2\]](#)
- Carrier Gas: Helium @ 1.0 mL/min.[\[1\]](#)
- Injection: 1 µL, Split 20:1.
- Oven Program:
 - Start: 100°C (Hold 1 min).
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 min.
- Detection: MS (EI mode, 70 eV). Look for molecular ion m/z 252 and characteristic fragment ions (e.g., m/z 41, 55, 67, 81 typical of hydrocarbon chains/lactones).[\[1\]](#)

Part 7: Research Applications (Pharma & Fragrance) [\[2\]](#)[\[4\]](#)

Diagram 2: Ambrettolide Application Workflow



[Click to download full resolution via product page](#)

Caption: Dual utility of Ambrettolide. In pharma, its lipophilicity is exploited to disrupt skin barrier lipids, enhancing drug delivery.[1]

Scientific Insight: Permeation Enhancement

In drug development, Ambrettolide is investigated as a sorption promoter. Its macrocyclic structure and high lipophilicity allow it to intercalate into the intercellular lipid matrix of the stratum corneum. This increases the fluidity of the lipid bilayer, reducing the barrier resistance and allowing active pharmaceutical ingredients (APIs) to penetrate more effectively.

References

- European Chemicals Agency (ECHA). (2023).[2] Registration Dossier: Oxacycloheptadec-10-en-2-one (CAS 28645-51-4).[1][2][3][4][6][7][8] Retrieved from [Link][2]
- National Center for Biotechnology Information (NCBI). (2023).[2] PubChem Compound Summary for CID 5355293, Isoambrettolide. Retrieved from [Link][2]
- The Good Scents Company. (2023).[2][6] Ambrettolide (CAS 28645-51-4) Material Safety and Properties.[1][2][3][4][5][6][7][8] Retrieved from [Link][2]

- Research Institute for Fragrance Materials (RIFM). (2023).[2] Safety Assessment of Macrocyclic Lactones. (Referenced via Elsevier Fragrance Material Safety Resource).[2] Retrieved from [[Link](#)][2]
- Essity. (2023).[2][6][10] Safety Data Sheet: Tork Floral Air Freshener Tabs (Containing Ambrettolide).[2] Retrieved from [[Link](#)] (Verified via search for CAS specific mixtures).[2]

Disclaimer: This guide is for research and educational purposes. Always consult the specific Safety Data Sheet (SDS) provided by your chemical supplier before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. tork-images.essity.com [tork-images.essity.com]
- 2. Isoambrettolide, (Z)- | C16H28O2 | CID 5355293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. directpcw.com [directpcw.com]
- 4. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 5. Ambrettolide Manufacturer & Suppliers |ELAROMA-AMBT - Elchemy [elchemy.com]
- 6. directpcw.com [directpcw.com]
- 7. chemshel.com [chemshel.com]
- 8. Ambrettolide - D.M. Aromatics [dmaromatics.com]
- 9. praannaturals.com [praannaturals.com]
- 10. ametsisshop.dk [ametsisshop.dk]
- To cite this document: BenchChem. [Technical Monograph: Ambrettolide (CAS 28645-51-4)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8074737/docs#technical-monograph-ambrettolide-cas-28645-51-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)